

# Disperse yellow 241 chemical structure and properties

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An In-Depth Technical Guide to Disperse Yellow 241

**Disperse Yellow 241** (C.I. 128450) is a synthetic monoazo dye known for its brilliant greenish-yellow hue.[1] As a disperse dye, it is characterized by its low water solubility and is primarily used for dyeing hydrophobic synthetic fibers.[2][3] This technical guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications for researchers and professionals in drug development and chemical sciences.

#### **Chemical Structure and Identification**

**Disperse Yellow 241** belongs to the single azo class of dyes.[1][4] Its chemical structure consists of a dichlorophenyl group linked via an azo bridge to a substituted pyridinone ring.

- IUPAC Name: 5-[(3,4-dichlorophenyl)diazenyl]-2-hydroxy-1,4-dimethyl-6-oxopyridine-3-carbonitrile[5][6]
- CAS Number: 83249-52-9[2][5][7][8]
- Molecular Formula: C<sub>14</sub>H<sub>10</sub>Cl<sub>2</sub>N<sub>4</sub>O<sub>2</sub>[1][2][4][9]
- Synonyms: Disperse Yellow 5GL, Dispersion Yellow 5GL[7][8]

# **Physicochemical Properties**



The dye is typically supplied as a yellow powder or grain.[7][10] It exhibits good stability under standard conditions and is noted for its excellent heat resistance and light fastness, making it suitable for applications requiring high durability.[8][10]

Table 1: Quantitative Physicochemical Data for Disperse Yellow 241

Property	Value	Source(s)
Molecular Weight	337.16 g/mol	[1][2][4][9]
Melting Point	254 °C	[8]
Boiling Point (Predicted)	418.9 ± 45.0 °C	[9][11]
Density (Predicted)	1.46 ± 0.1 g/cm <sup>3</sup>	[9][11]
Appearance	Yellow Grain / Powder	[7][10]
Water Solubility	Low / Forms an emulsion	[2][5][12]

### **Experimental Protocols: Synthesis**

The primary manufacturing method for **Disperse Yellow 241** is a two-step process involving diazotization followed by an azo coupling reaction.[1][9][10]

#### Methodology:

- Diazotization of 3,4-dichloroaniline:
  - 3,4-dichloroaniline is used as the starting material (the diazo component).
  - The amine is treated with a diazotizing agent, typically sodium nitrite, in the presence of a strong acid (e.g., hydrochloric acid or sulfuric acid) at a low temperature (0-5 °C) to form the corresponding diazonium salt. Maintaining a low temperature is critical to prevent the decomposition of the unstable diazonium salt.
- Azo Coupling:
  - The second component is 6-Hydroxy-1,4-dimethyl-2-oxo-1,2-dihydropyridine-3-carbonitrile (the coupling component).[1][9]

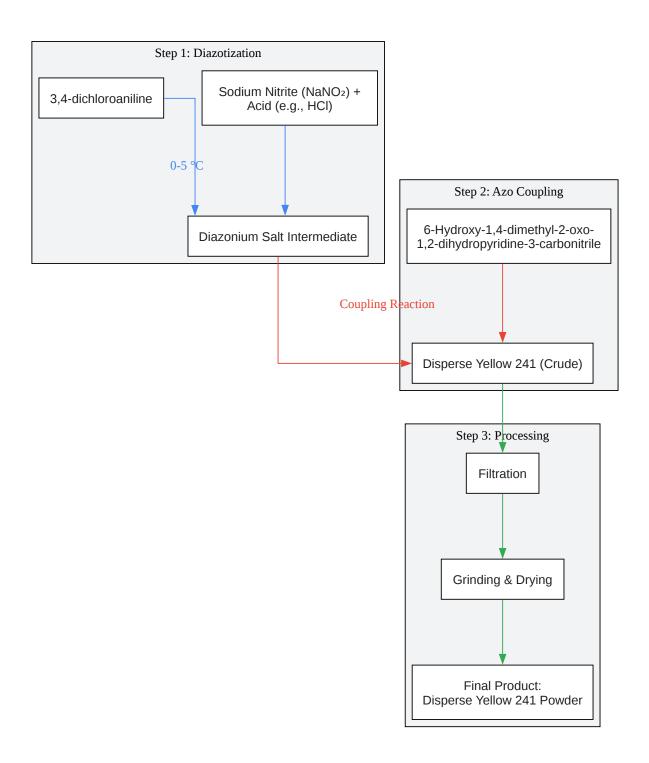






- The diazonium salt solution from step 1 is slowly added to a solution or suspension of the coupling component.
- The reaction is typically carried out under controlled pH conditions to facilitate the electrophilic substitution reaction, forming the final azo dye product.
- Post-Synthesis Processing:
  - The resulting dye precipitates out of the reaction mixture.
  - The product is then isolated through filtration, followed by grinding and drying to obtain the finished Disperse Yellow 241 powder.[9][13]





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Caption: Synthesis pathway of Disperse Yellow 241.



## **Applications**

**Disperse Yellow 241** is a versatile dye primarily utilized in the textile industry for coloring synthetic fabrics.[14]

- Textile Dyeing: It is widely used for dyeing polyester, nylon, acetate, and their blended fabrics, providing vibrant and durable greenish-yellow shades.[4][13][14] Its application methods include high-temperature dyeing, thermosol processes, and printing.[7]
- Plastics Coloration: Due to its good heat resistance, it is also suitable for coloring various engineering plastics.[8][10]

## **Safety and Environmental Considerations**

As with many industrial chemicals, proper handling and disposal of **Disperse Yellow 241** are essential.

- Handling: Standard laboratory safety protocols should be followed, including the use of
  personal protective equipment such as gloves, safety glasses, and respiratory protection to
  avoid inhalation of dust and direct contact with skin and eyes.[12][15]
- Toxicity: While specific toxicity data for **Disperse Yellow 241** is limited, disperse dyes as a class can be skin sensitizers.[15][16] It is classified as chronically hazardous to the aquatic environment (Aquatic Chronic 4), indicating that it may cause long-lasting harmful effects to aquatic life.[6]
- Environmental Impact: Due to their low water solubility and potential environmental persistence, effluent from dyeing processes containing this dye should be appropriately treated before discharge.

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